Spectroscopic Profile of Ethyl 4-chlorocinnamate: A Technical Guide

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Compound of Interest	
Compound Name:	*Ethyl 4-chlorocinnamate*
CAS No.:	*6048-06-2*
Cat. No.:	*B1588476*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **Ethyl 4-chlorocinnamate**, a valuable intermediate in organic synthesis and drug discovery. This document details the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside the experimental protocols for their acquisition.

Core Spectroscopic Data

The following sections present the key spectroscopic data for **Ethyl 4-chlorocinnamate**, crucial for its identification and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the molecular structure of a compound. The ^{1}H and ^{13}C NMR data provide detailed information about the hydrogen and carbon framework of **Ethyl 4-chlorocinnamate**.

^{1}H NMR (Proton NMR) Data

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The ^{1}H NMR spectrum of **Ethyl 4-chlorocinnamate** in chloroform-d ($CDCl_3$) exhibits distinct signals corresponding to the different proton environments in the molecule.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.68	Doublet	1H	Vinylic Proton (Ar-CH=)
7.44	Doublet	2H	Aromatic Protons (ortho to Cl)
7.48	Doublet	2H	Aromatic Protons (ortho to C=C)
6.31	Doublet	1H	Vinylic Proton (=CH-COOEt)
4.20	Quartet	2H	Methylene Protons (-O-CH_2-CH_3)
1.36	Triplet	3H	Methyl Protons (-O-CH_2-CH_3)

Table 1: ^{1}H NMR spectral data of **Ethyl 4-chlorocinnamate** in $CDCl_3$.[1]

^{13}C NMR (Carbon-13 NMR) Data

While a definitive experimental ^{13}C NMR spectrum for **Ethyl 4-chlorocinnamate** is not readily available in the searched literature, the expected chemical shifts can be reliably predicted based on data from closely related analogs such as m**ethyl 4-chlorocinnamate** and other substituted cinnamates.[2]

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Chemical Shift (ppm)	Assignment
~166	Carbonyl Carbon (C=O)
~143	Vinylic Carbon (Ar-CH=)
~136	Aromatic Carbon (C-Cl)
~133	Aromatic Carbon (C-C=C)
~129	Aromatic Carbons (CH)
~118	Vinylic Carbon (=CH-COOEt)
~61	Methylene Carbon (-O-CH_2)
~14	Methyl Carbon (-CH_3)

Table 2: Predicted ^{13}C NMR spectral data for **Ethyl 4-chlorocinnamate**.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **Ethyl 4-chlorocinnamate** would be characterized by the following key absorption bands.

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Wavenumber (cm^{-1})	Intensity	Functional Group Assignment
~3050	Medium	Aromatic C-H Stretch
~2980	Medium	Aliphatic C-H Stretch
~1715	Strong	C=O Stretch (Ester)
~1640	Medium	C=C Stretch (Alkenyl)
~1590, ~1490	Medium	C=C Stretch (Aromatic)
~1250, ~1170	Strong	C-O Stretch (Ester)
~1090	Strong	C-Cl Stretch
~830	Strong	p-Substituted Benzene C-H Bend

Table 3: Predicted major IR absorption bands for **Ethyl 4-chlorocinnamate**.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. For **Ethyl 4-chlorocinnamate** (Molecular Weight: 210.66 g/mol), the electron ionization (EI) mass spectrum is expected to show the following key fragments.[3][4]

m/z	Possible Fragment Ion
210/212	$[M]^+$ (Molecular Ion) with isotope peak for ^{37}Cl
181/183	$[M - C_2H_5]^+$
165/167	$[M - OC_2H_5]^+$
138/140	$[Cl\text{-}C_6H_4\text{-}CH{=}CH]^+$
103	$[C_6H_4\text{-}CH{=}CH]^+$

Table 4: Predicted mass spectrometry fragmentation data for **Ethyl 4-chlorocinnamate**.

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Experimental Protocols

The following sections detail the generalized methodologies for acquiring the spectroscopic data presented above.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 10-20 mg of **Ethyl 4-chlorocinnamate** in about 0.7 mL of deuterated chloroform ($CDCl_3$) containing tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Acquire the ^{1}H and ^{13}C NMR spectra on a 300 MHz or higher field NMR spectrometer.
- ^{1}H NMR Acquisition: Obtain the proton spectrum using a standard pulse sequence. Key parameters include a spectral width of 0-10 ppm, a sufficient number of scans to achieve a good signal-to-noise ratio, and a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition: Acquire the carbon spectrum using a proton-decoupled pulse sequence. A wider spectral width (0-200 ppm) is necessary. Due to the lower natural abundance of ^{13}C, a larger number of scans and a longer relaxation delay are typically required.

Infrared (IR) Spectroscopy Protocol (Thin Film Method)

- Sample Preparation: Dissolve a small amount of solid **Ethyl 4-chlorocinnamate** in a volatile solvent such as dichloromethane.
- Film Deposition: Apply a drop of the solution onto a KBr or NaCl salt plate and allow the solvent to evaporate, leaving a thin film of the compound on the plate.
- Data Acquisition: Place the salt plate in the sample holder of an FTIR spectrometer and record the spectrum, typically in the range of 4000-400 cm^{-1}. A background spectrum of the clean salt plate should be recorded and subtracted from the sample spectrum.

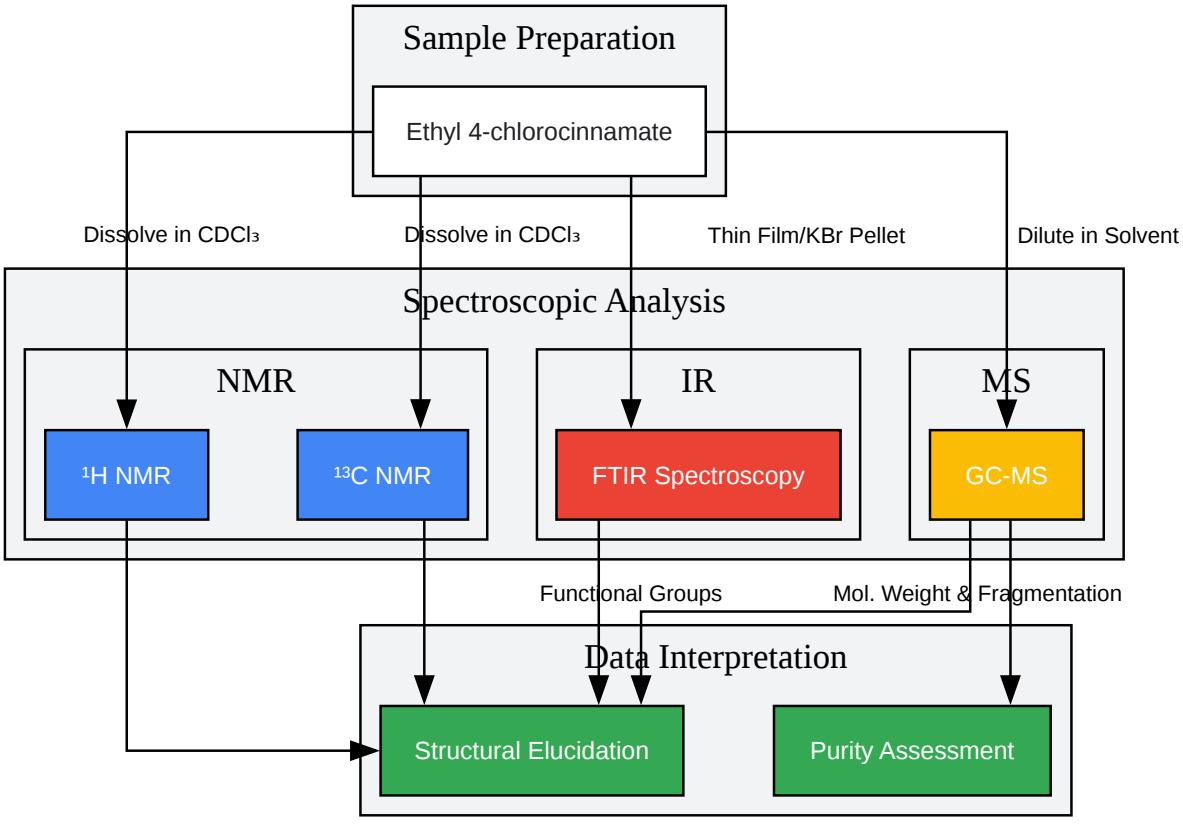
Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

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- Sample Preparation: Prepare a dilute solution of **Ethyl 4-chlorocinnamate** in a volatile organic solvent like ethyl acetate or hexane.
- GC Separation: Inject a small volume (e.g., 1 µL) of the solution into a gas chromatograph equipped with a suitable capillary column (e.g., a non-polar DB-5ms column). The oven temperature is programmed to ramp from a low initial temperature to a higher final temperature to ensure good separation.
- MS Detection: The eluent from the GC column is introduced into the ion source of a mass spectrometer (typically using electron ionization at 70 eV). The mass analyzer scans a mass range (e.g., m/z 40-400) to detect the molecular ion and its fragment ions.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **Ethyl 4-chlorocinnamate**.



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Caption: General workflow for the spectroscopic characterization of **Ethyl 4-chlorocinnamate**.

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